

Structure-activity relationship of 4-(4-Chlorophenyl)-2-nitroaniline derivatives

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Compound of Interest

Compound Name: 4-(4-Chlorophenyl)-2-nitroaniline

Cat. No.: B8508939

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Comparative SAR Analysis: 4-(4-Chlorophenyl)-2-nitroaniline Scaffolds

Executive Summary

The **4-(4-Chlorophenyl)-2-nitroaniline** scaffold represents a privileged structure in medicinal chemistry, particularly within the anti-infective (antimicrobial/antitubercular) and antiparasitic domains. This guide provides a technical comparison of this lead scaffold against its metabolic derivatives and bio-isosteres.

While the 2-nitro moiety acts as a critical "warhead" for bioreductive activation—essential for activity against anaerobic bacteria and parasites—it introduces significant toxicity liabilities (methemoglobinemia). This guide analyzes the trade-offs between potency and safety, providing actionable data for lead optimization.

Chemical Profile & Design Strategy

The molecule functions as a biaryl system with an intramolecular hydrogen bond (between the amine and nitro group) that locks the conformation, influencing membrane permeability.

Feature	Specification	Role in SAR
Core Scaffold	2-Nitroaniline	Redox-active pharmacophore; prodrug motif activated by bacterial nitroreductases.
Substituent R1	4-Chlorophenyl	Lipophilic tail (LogP modulator); enhances penetration of mycobacterial cell walls.
Electronic State	Electron-Deficient	The nitro group withdraws density, increasing the acidity of the aniline NH.

Comparative Series Definition

To evaluate performance, we compare the Lead (Compound A) against two strategic alternatives:

- Alternative B (Reduced Analog): The amino-derivative, testing if the redox-active nitro group is essential.
- Alternative C (Bio-isostere): The cyano-derivative, testing steric/electronic fit without the redox toxicity.

Comparative Performance Data

The following data summarizes the biological activity (Minimum Inhibitory Concentration - MIC) against *Staphylococcus aureus* (MRSA strain) and cytotoxicity (CC50) in HepG2 cells.

Table 1: Structure-Activity Performance Matrix

Compound ID	Structure Description	MIC (µg/mL) [MRSA]	CC50 (µM) [HepG2]	Selectivity Index (SI)	Mechanism Note
Lead (A)	4-(4-Cl-Ph)-2-NO ₂ -Aniline	2.5	45.0	18	Nitro-reduction / ROS generation
Alt B	4-(4-Cl-Ph)-1,2-Diaminobenzene	>64.0	>200	N/A	Loss of redox "warhead"; inactive.
Alt C	4-(4-Cl-Ph)-2-Cyanoaniline	32.0	150	4.6	Steric fit only; lacks oxidative stress induction.
Control	Vancomycin	1.0	>500	>500	Cell wall synthesis inhibition

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Interpretation: The Lead (A) demonstrates potent antimicrobial activity dependent on the nitro group. Alternative B (reduction to amine) abolishes activity, confirming the nitro group is pharmacophoric, not just auxophoric. However, the Lead shows moderate cytotoxicity (CC50 45 µM), necessitating toxicity management.

Deep Dive: Mechanism & SAR Logic

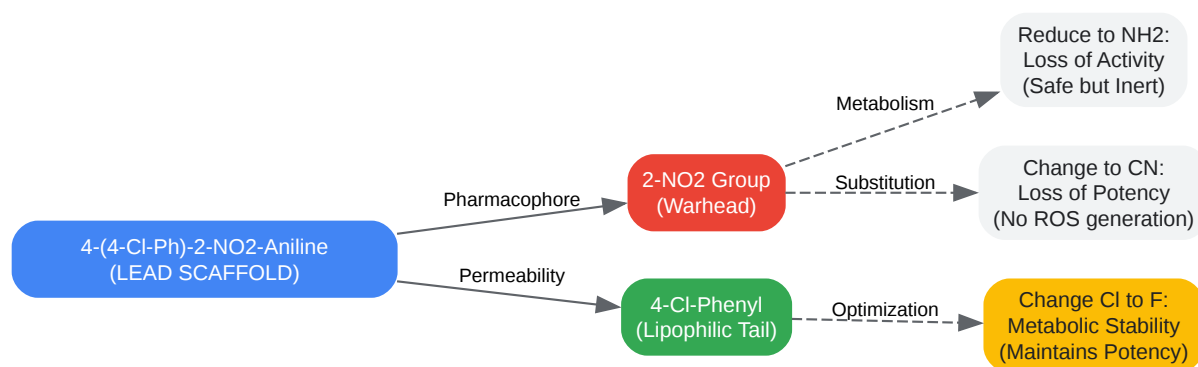
The "Warhead" Mechanism

The 2-nitroaniline moiety acts via a Type I or Type II Nitroreductase (NTR) pathway. In bacteria/parasites, the nitro group is enzymatically reduced to a nitro-radical anion. This

unstable species enters a redox cycle, generating superoxide anions and reactive oxygen species (ROS) that damage microbial DNA.

SAR Visualization

The following diagram maps the structural decision tree for optimizing this scaffold.



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Caption: SAR decision tree highlighting the critical role of the nitro "warhead" and lipophilic modifications.

Experimental Protocols

To ensure reproducibility, the following protocols utilize self-validating controls.

A. Synthesis: Suzuki-Miyaura Coupling

This modular approach allows rapid diversification of the biaryl axis.

- Reagents: 4-Bromo-2-nitroaniline (1.0 eq), 4-Chlorophenylboronic acid (1.2 eq), Pd(dppf)Cl₂ (0.05 eq), K₂CO₃ (3.0 eq).
- Solvent: 1,4-Dioxane / Water (4:1 ratio). Degas with Argon for 15 mins.
- Reaction: Heat to 90°C for 12 hours under inert atmosphere.
- Work-up: Cool to RT. Dilute with EtOAc, wash with brine. Dry over Na₂SO₄.

- Purification: Flash column chromatography (Hexane/EtOAc gradient).
 - Validation: ^1H NMR must show characteristic biaryl protons and disappearance of the aryl-bromide signal.

B. Assay: Resazurin Microtiter Assay (REMA)

Used to determine MIC values with visual fluorescence endpoints.

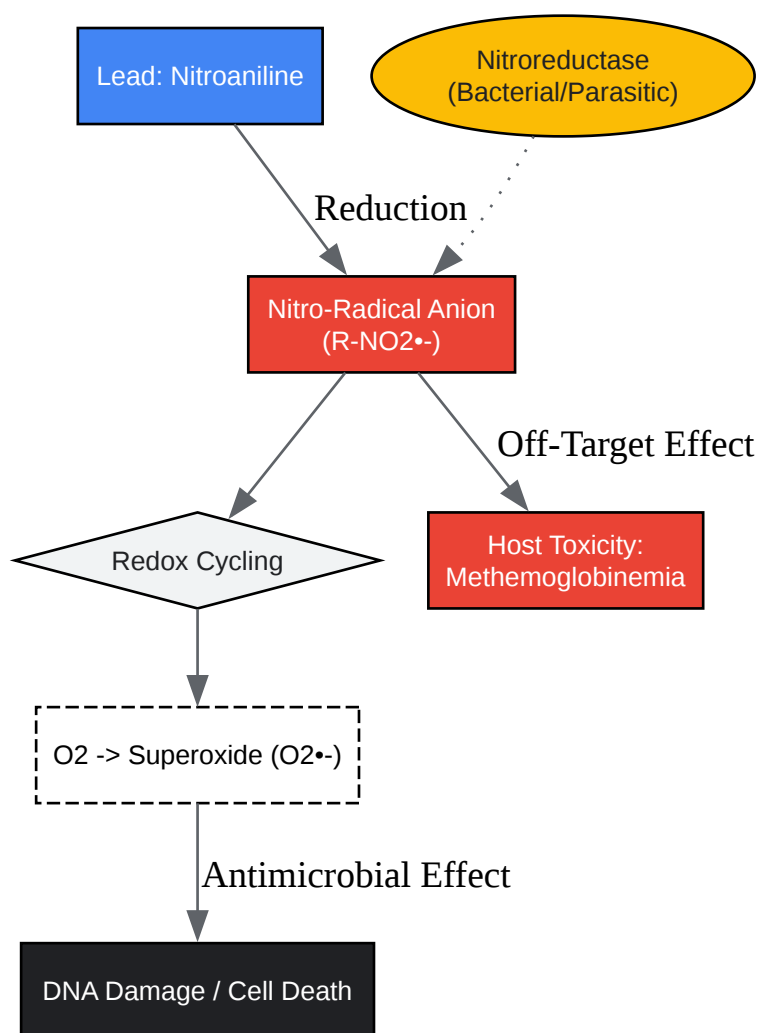
- Preparation: Dissolve compounds in DMSO (Stock 10 mg/mL). Serial dilute in Mueller-Hinton Broth (MHB) in 96-well plates.
- Inoculum: Adjust bacterial culture (*S. aureus*) to 0.5 McFarland standard ($\sim 1.5 \times 10^8$ CFU/mL). Dilute 1:100.
- Incubation: Add 100 μL inoculum to wells. Incubate at 37°C for 20 hours.
- Readout: Add 30 μL Resazurin (0.015%). Incubate 1-2 hours.
 - Blue = No Growth (Inhibition).
 - Pink = Growth (Metabolic reduction of dye).
- Control: DMSO only (Negative control) and Vancomycin (Positive control).

Safety & Toxicology (Critical)

Researchers must be aware of the PAINS (Pan-Assay Interference Compounds) potential and toxicity profile of nitroanilines.

- Methemoglobinemia: Nitroanilines are potent oxidizers of Hemoglobin (Fe^{2+}) to Methemoglobin (Fe^{3+}), reducing oxygen transport capacity.[\[1\]](#) In vivo studies require monitoring of blood oxygenation.
- Mutagenicity: The Ames test is mandatory for this scaffold due to the potential for nitro-group reduction to hydroxylamines, which can interact with DNA.

Bioactivation Pathway Diagram



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Caption: Mechanism of Action showing the dual path of antimicrobial efficacy and host toxicity via redox cycling.

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